

Stability and Storage of Methyl 3-(4-bromomethyl)cinnamate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 3-(4-bromomethyl)cinnamate

Cat. No.: B123132

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-(4-bromomethyl)cinnamate is a key intermediate in the synthesis of a variety of pharmaceutical compounds and functionalized organic molecules. Ensuring the stability and purity of this reagent is critical for the successful outcome of subsequent synthetic steps and the quality of the final products. This technical guide provides a comprehensive overview of the known stability profile, recommended storage conditions, and potential degradation pathways of **Methyl 3-(4-bromomethyl)cinnamate**. Furthermore, it outlines standardized experimental protocols for stability testing based on international guidelines to ensure its integrity throughout its lifecycle in a research and development setting.

Chemical and Physical Properties

| Property | Value |
|-------------------|--|
| CAS Number | 946-99-6 |
| Molecular Formula | C ₁₁ H ₁₁ BrO ₂ |
| Molecular Weight | 255.11 g/mol |
| Appearance | White to light yellow crystalline solid |
| Flash Point | ~190°C |

Recommended Storage and Handling Conditions

Proper storage and handling are paramount to prevent the degradation of **Methyl 3-(4-bromomethyl)cinnamate**. The following conditions are recommended based on available safety data sheets and chemical supplier information.

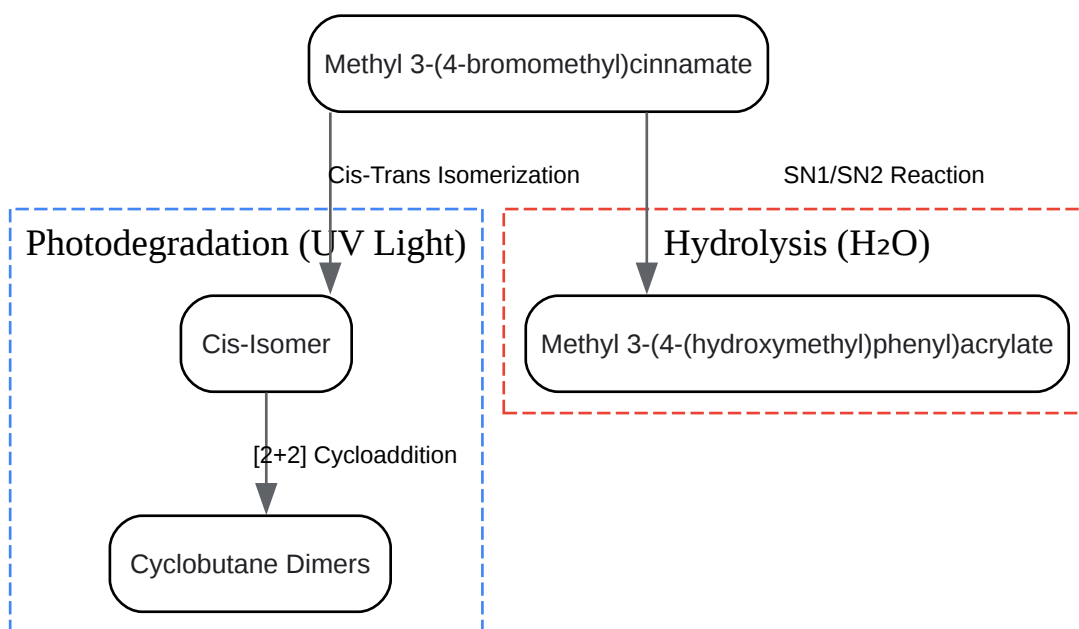
| Parameter | Recommended Condition | Rationale |
|-------------|--|--|
| Temperature | 15–25°C or 2–8°C | To minimize thermal degradation and potential side reactions. |
| Light | Store in the dark, in amber glass containers. | The cinnamate moiety is susceptible to photodegradation. |
| Atmosphere | Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon). | To prevent hydrolysis from atmospheric moisture and oxidation. |
| Location | Cool, dry, well-ventilated area. | To ensure a stable environment and prevent moisture uptake. |

Incompatible Materials: To prevent decomposition and the release of bromide, isolate the compound from:

- Strong oxidizing agents
- Strong bases
- Active metals

Potential Degradation Pathways

Based on the chemical structure of **Methyl 3-(4-bromomethyl)cinnamate**, two primary degradation pathways can be anticipated: photodegradation of the cinnamate double bond and hydrolysis of the benzylic bromide.



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Predicted Degradation Pathways for **Methyl 3-(4-bromomethyl)cinnamate**.

Experimental Protocols for Stability Testing

The following protocols are based on the ICH Q1A (R2) guidelines for stability testing of new drug substances and are intended as a template for researchers.[1][2][3][4][5]

Development of a Stability-Indicating HPLC Method

A stability-indicating analytical method is crucial to separate the intact parent compound from its potential degradation products.

| Parameter | Recommended Starting Conditions |
|--------------------|---|
| Column | C18 reversed-phase (e.g., 250 mm x 4.6 mm, 5 μ m) |
| Mobile Phase | Gradient elution with Acetonitrile and Water (with 0.1% formic acid) |
| Detection | UV at the λ_{max} of Methyl 3-(4-bromomethyl)cinnamate |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 30°C |

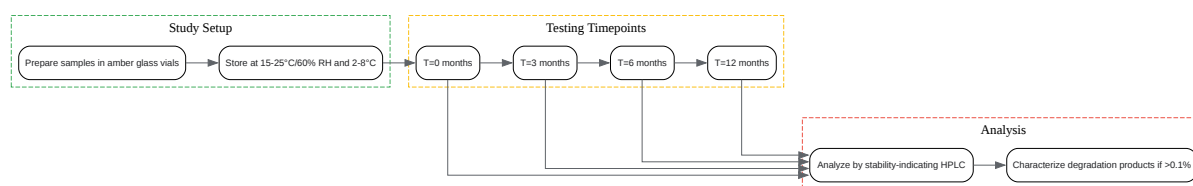
Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and to establish the intrinsic stability of the molecule.

| Condition | Protocol |
|-----------------------|--|
| Acid Hydrolysis | Dissolve the compound in a suitable solvent and add 0.1 M HCl. Incubate at 60°C for 24-48 hours. |
| Base Hydrolysis | Dissolve the compound in a suitable solvent and add 0.1 M NaOH. Incubate at room temperature for 2-24 hours. |
| Oxidative Degradation | Dissolve the compound in a suitable solvent and add 3% H ₂ O ₂ . Store protected from light at room temperature for 24 hours. |
| Thermal Degradation | Store the solid compound at 60-80°C for up to one week. |
| Photostability | Expose the solid compound and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter. |

Long-Term Stability Study

A long-term stability study under recommended storage conditions provides data on the re-test period or shelf life.



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Workflow for a Long-Term Stability Study.

Conclusion

While specific quantitative stability data for **Methyl 3-(4-bromomethyl)cinnamate** is not extensively available in the public domain, a robust stability and storage plan can be established based on its chemical structure and information on related compounds. The primary degradation concerns are photodegradation and hydrolysis. Adherence to the recommended storage conditions of a cool, dry, and dark environment in a tightly sealed container is critical. For drug development professionals, the implementation of a comprehensive stability testing program, as outlined in this guide and based on ICH guidelines, is essential to ensure the quality, safety, and efficacy of any downstream products derived from this important synthetic intermediate.

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